

# Proper Disposal of CGP71683: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: CGP71683

Cat. No.: B1231682

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This document provides essential guidance on the safe and appropriate disposal of **CGP71683**, a selective, non-peptide NPY Y<sub>5</sub> receptor antagonist.

While the Safety Data Sheet (SDS) for **CGP71683** hydrochloride from at least one supplier indicates that the substance does not meet the criteria for hazardous classification under EC Directives, it is imperative to handle all laboratory chemicals with caution and adhere to institutional and local regulations for chemical waste management.<sup>[1]</sup> An absence of a formal hazard classification does not equate to a complete lack of potential risk.<sup>[2]</sup>

## Summary of Key Data

For quick reference, the following table summarizes essential information for **CGP71683** hydrochloride.

Identifier	Value	Reference
CAS Number	192322-50-2	[1][3][4]
Molecular Formula	C <sub>26</sub> H <sub>29</sub> N <sub>5</sub> O <sub>2</sub> S·HCl	[1][3][4]
Molecular Weight	512.07 g/mol	[1][3][4]
Hazard Classification	Does not meet classification criteria of EC Directives 67/548/EEC, 1999/45/EC or 1272/2008.	[1]

## Experimental Protocols for Disposal

The following step-by-step procedures are based on general best practices for the disposal of non-hazardous chemical waste in a laboratory setting. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines, as local regulations may vary.

### Step 1: Waste Identification and Segregation

- Confirm Non-Hazardous Status: Review the Safety Data Sheet (SDS) and your institution's chemical waste policies to confirm that **CGP71683**, and any solvents it is dissolved in, can be managed as non-hazardous waste.
- Segregate Waste Streams: Do not mix **CGP71683** waste with hazardous waste streams such as halogenated solvents, heavy metals, or reactive chemicals.[5] Maintain separate, clearly labeled waste containers for non-hazardous chemical waste.[6]

### Step 2: Preparing for Disposal

- Solid Waste (Pure Compound):
  - If disposing of the original container, ensure it is empty. Deface the original label to prevent misidentification.[7]
  - For small quantities of solid **CGP71683**, it should be placed in a designated, sealed, and clearly labeled container for solid chemical waste.

- Liquid Waste (Solutions):
  - Aqueous solutions of **CGP71683** may potentially be suitable for drain disposal, but only if explicitly permitted by your institution's EHS guidelines.<sup>[8][9]</sup> Generally, sewer disposal is only allowed for solutions that are water-soluble, non-hazardous, within a neutral pH range (typically 5.5-9.5), and do not contain other prohibited substances.<sup>[9]</sup>
  - Solutions of **CGP71683** in organic solvents (e.g., DMSO) should not be disposed of down the drain. These should be collected in a designated, properly labeled container for non-hazardous solvent waste.<sup>[5]</sup>
  - Ensure the waste container is compatible with the solvent used.

## Step 3: Labeling and Storage

- Proper Labeling: All waste containers must be clearly labeled with the full chemical name ("**CGP71683**") and the solvent. Avoid using abbreviations. The label should also indicate that the waste is "non-hazardous."
- Secure Storage: Store waste containers in a designated satellite accumulation area within the laboratory.<sup>[10]</sup> Containers must be kept closed except when adding waste.<sup>[11]</sup> Ensure secondary containment is used to prevent spills.

## Step 4: Disposal and Record-Keeping

- Arrange for Pickup: Contact your institution's EHS or hazardous waste management group to schedule a pickup for the non-hazardous chemical waste.
- Maintain Records: Keep accurate records of the waste generated, including the chemical name, quantity, and date of disposal, in accordance with your laboratory's standard operating procedures and any regulatory requirements.<sup>[6]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **CGP71683**.



- 9. Appendix B - Disposal of Nonhazardous Laboratory Waste Down The Sanitary Sewer for Ithaca Campus | Environment, Health and Safety [ehs.cornell.edu]
- 10. ehrls.upenn.edu [ehrls.upenn.edu]
- 11. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
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